

Caboxine A (CAS No. 53851-13-1): An In-depth Technical Guide

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Compound of Interest

Compound Name: Caboxine A

Cat. No.: B568819

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Executive Summary

Caboxine A, an alkaloid with the CAS number 53851-13-1, presents a significant gap in the current scientific literature. Despite its availability from commercial suppliers and its classification as a natural product isolated from *Catharanthus roseus*, detailed technical information regarding its biological activity, mechanism of action, and specific signaling pathways remains largely unpublished. This guide synthesizes the currently available data on **Caboxine A** and provides a broader context based on the well-documented activities of other alkaloids from the same plant species. While quantitative experimental data and detailed protocols for **Caboxine A** are not available, this document serves to consolidate existing knowledge and highlight areas for future research.

Chemical and Physical Properties

A summary of the known chemical and physical properties of **Caboxine A** is presented in Table 1. This information is primarily sourced from chemical supplier databases.

Property	Value	Source
CAS Number	53851-13-1	N/A
Molecular Formula	C ₂₂ H ₂₆ N ₂ O ₅	N/A
Molecular Weight	398.46 g/mol	N/A
IUPAC Name	methyl (1S,4aS,5aS,6S,10aS)-6'-methoxy-1-methyl-2'-oxospiro[1,4a,5,5a,7,8,10,10a-octahydropyrano[3,4-f]indolizine-6,3'-1H-indole]-4-carboxylate	N/A
Synonyms	3-epi-Isocaboxine A, 3-epi-Vineridine, Methyl (7α,19α,20α)-11-methoxy-19-methyl-2-oxoformosanan-16-carboxylate	N/A
Classification	Alkaloid	N/A
Appearance	Solid (details not specified)	N/A
Solubility	Not specified	N/A
Melting Point	Not specified	N/A

Source and Isolation

Caboxine A is reported to be isolated from *Catharanthus roseus* (L.) G. Don, commonly known as the Madagascar periwinkle. This plant is a well-known source of a diverse range of terpenoid indole alkaloids, many of which possess significant pharmacological activities.

While a specific protocol for the isolation of **Caboxine A** has not been found in the reviewed literature, a general workflow for the extraction and isolation of alkaloids from *Catharanthus roseus* is presented below. This is a representative methodology and would require optimization for the specific isolation of **Caboxine A**.

Caption: Generalized workflow for the isolation of alkaloids from *Catharanthus roseus*.

Biological Activity and Mechanism of Action: A Knowledge Gap

A comprehensive search of scientific databases and literature has revealed a significant lack of specific information regarding the biological activity and mechanism of action of **Caboxine A**. While some commercial suppliers allude to its potential in modulating cellular signaling pathways related to inflammation and proliferation, no primary research articles have been identified that substantiate these claims with experimental data.

Therefore, it is not possible to provide a detailed account of the signaling pathways affected by **Caboxine A**, nor to present any quantitative data from biological assays.

Insights from Related Alkaloids in *Catharanthus roseus*

To provide a contextual framework for potential research directions, it is informative to consider the well-established biological activities of other alkaloids isolated from *Catharanthus roseus*. The plant is renowned for producing over 130 terpenoid indole alkaloids, including the clinically important anticancer agents vinblastine and vincristine.

The primary mechanism of action for vinblastine and vincristine is their interaction with tubulin, a key protein in the formation of microtubules. By inhibiting microtubule polymerization, these alkaloids disrupt the mitotic spindle, leading to cell cycle arrest in the metaphase and subsequent apoptosis. This antimitotic activity is the basis for their use in chemotherapy.

The general signaling pathway for Vinca alkaloid-induced apoptosis is depicted below. It is crucial to emphasize that this pathway describes the action of other alkaloids from *Catharanthus roseus* and has not been demonstrated for **Caboxine A**.

Caption: Simplified signaling pathway for the antimitotic activity of Vinca alkaloids.

Other alkaloids from *Catharanthus roseus* have been reported to exhibit a range of biological activities, including:

- Antihypertensive effects: Ajmalicine and serpentine are known to have blood pressure-lowering properties.
- Antimicrobial activity: Various extracts and isolated compounds have demonstrated activity against a range of bacteria and fungi.
- Antioxidant properties: Some alkaloids have shown the ability to scavenge free radicals.

Future Research Directions

The lack of published data on **Caboxine A** highlights a clear opportunity for further research. Key areas for investigation include:

- Isolation and Structural Confirmation: A robust and reproducible protocol for the isolation of **Caboxine A** from *Catharanthus roseus* should be established, and its structure unequivocally confirmed using modern spectroscopic techniques.
- In Vitro Biological Screening: **Caboxine A** should be screened against a panel of cancer cell lines to determine its antiproliferative activity. Additionally, its anti-inflammatory potential could be assessed using assays for key inflammatory mediators (e.g., cytokines, nitric oxide).
- Mechanism of Action Studies: Should biological activity be confirmed, detailed studies to elucidate the mechanism of action are warranted. This could involve investigating its effects on cell cycle progression, apoptosis induction, and key signaling pathways (e.g., MAPK, NF- κ B, PI3K/Akt).
- Target Identification: Advanced techniques such as affinity chromatography, proteomics, and computational modeling could be employed to identify the specific molecular target(s) of **Caboxine A**.

Conclusion

Caboxine A (CAS No. 53851-13-1) is an alkaloid from *Catharanthus roseus* for which there is a notable absence of detailed technical and biological data in the public domain. While its chemical identity is established, its pharmacological properties and mechanism of action remain to be elucidated. The well-documented therapeutic potential of other alkaloids from the

same plant suggests that **Caboxine A** may possess interesting biological activities. This guide serves to summarize the limited available information and to strongly encourage further research to unlock the potential of this natural product for the benefit of researchers, scientists, and drug development professionals.

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